

Executive Summary & Pharmaceutical Significance

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Compound of Interest

Compound Name: *(R)-2-Amino-butyrlic acid*
hydrochloride

CAS No.: 40522-79-0

Cat. No.: B13386996

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(R)-homoalanine hydrochloride—systematically designated as (2R)-2-aminobutanoic acid hydrochloride and frequently referred to as D-2-aminobutyric acid (D-Abu) hydrochloride—is a non-canonical D- α -amino acid. In nature, D-enantiomers are excluded from ribosomal protein synthesis, making them highly resistant to endogenous proteolytic degradation. This metabolic stability makes (R)-homoalanine an indispensable chiral building block in the synthesis of advanced active pharmaceutical ingredients (APIs), including angiotensin-converting enzyme 2 (ACE2) inhibitors, brain-permeable polo-like kinase-2 (Plk-2) inhibitors, and matrix metalloproteinase inhibitors[1].

Converting the zwitterionic free acid into the hydrochloride salt significantly enhances its aqueous solubility and thermodynamic stability, preventing spontaneous degradation or racemization during long-term storage and complex multi-step peptide synthesis.

Fundamental Physicochemical Profiling

Understanding the exact mass, polar surface area, and thermal properties of (R)-homoalanine hydrochloride is critical for downstream formulation and chromatographic method development.

The quantitative data is summarized in Table 1 below^{[2],[3]}.

Table 1: Physicochemical Properties of (R)-Homoalanine Hydrochloride

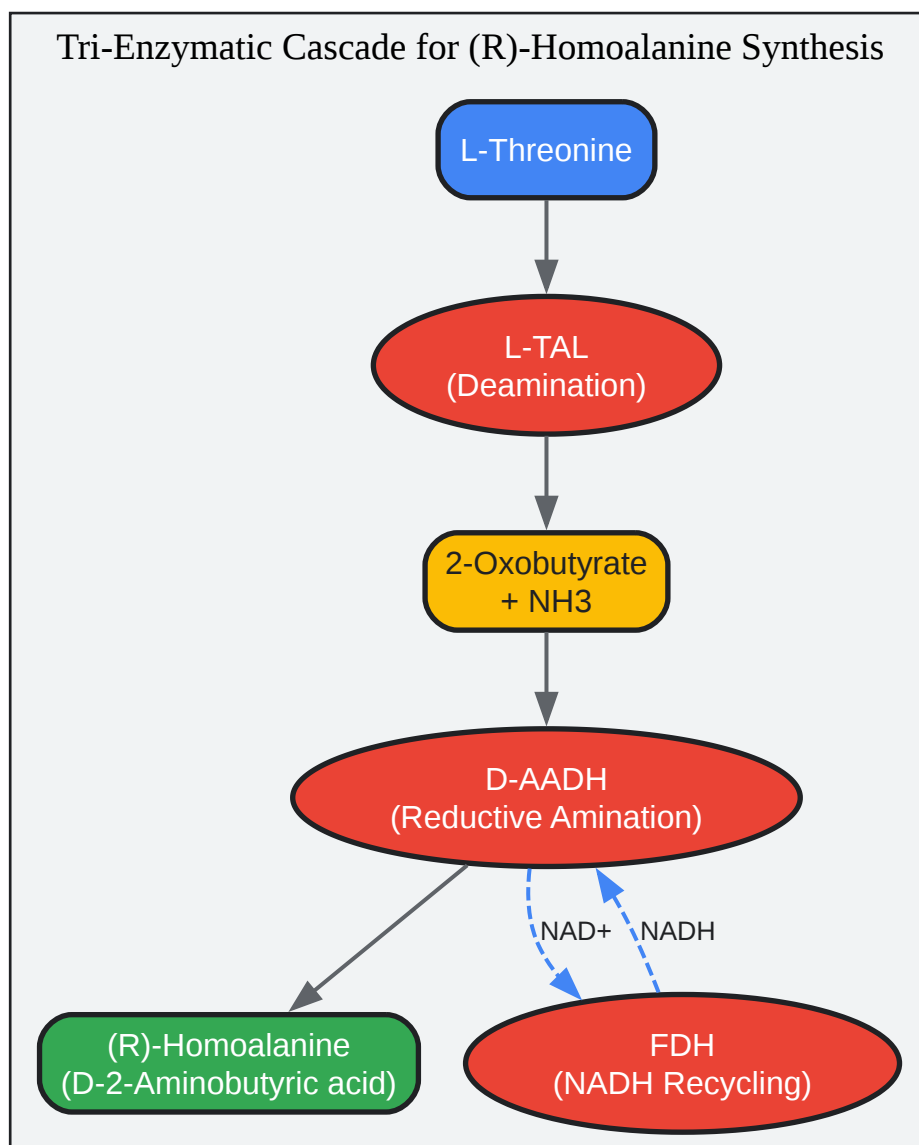
Property	Value	Causality / Significance in Development
IUPAC Name	(2R)-2-aminobutanoic acid hydrochloride	Defines the absolute (R)-stereocenter configuration.
CAS Registry Number	67607-42-5 (HCl salt) / 2623-91-8 (Free acid)	Essential for precise raw material procurement.
Molecular Formula	C ₄ H ₁₀ ClNO ₂	Indicates the protonated amine and chloride counterion.
Molecular Weight	139.58 g/mol	Used for precise stoichiometric calculations in API coupling.
Exact Mass	139.0400063 Da	Critical for High-Resolution Mass Spectrometry (HRMS) validation.
Melting Point	~150 °C (HCl salt) / >300 °C (Free acid)	The lower MP of the HCl salt reflects disrupted zwitterionic lattice energy.
Topological Polar Surface Area	63.3 Å ²	Predicts favorable aqueous solubility and hydrogen-bonding capacity.

Advanced Synthesis Methodologies

To achieve the >99% enantiomeric excess (ee) required for pharmaceutical applications, two primary methodologies are employed: an advanced in vitro biocatalytic cascade and a dynamic kinetic chemical resolution.

In Vitro Tri-Enzymatic Biocatalysis

Traditional chemical synthesis of D-amino acids often suffers from poor atom economy and requires toxic heavy-metal catalysts. To circumvent this, a highly atom-economic tri-enzymatic cascade has been developed using L-threonine as a cheap, fermentation-derived starting material[1].



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Biocatalytic pathway converting L-threonine to (R)-homoalanine via a tri-enzymatic system.

Mechanistic Causality: L-threonine ammonia lyase (L-TAL) first deaminates L-threonine to 2-oxobutyrate, releasing ammonia. Instead of adding external ammonia, this endogenous

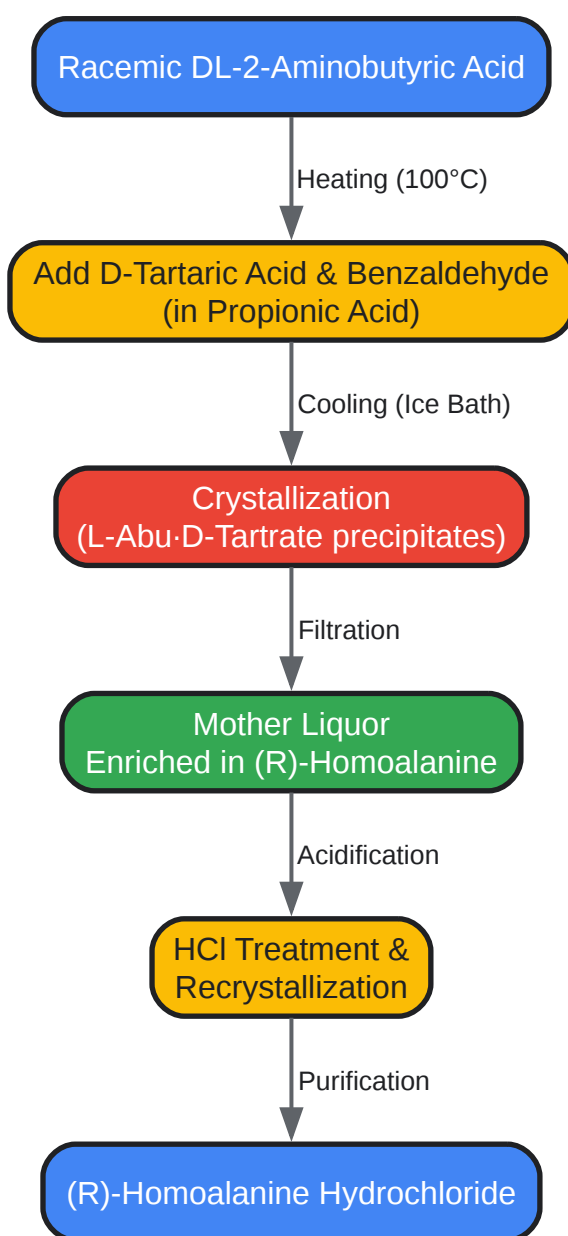
ammonia is immediately utilized by D-amino acid dehydrogenase (D-AADH) to perform a reductive amination, yielding the D-enantiomer. Formate dehydrogenase (FDH) is coupled to the system to continuously reduce NAD^+ back to NADH. This cofactor recycling is thermodynamically critical; it drives the D-AADH equilibrium forward, ensuring >90% yield while producing only CO_2 and water as byproducts[1].

Self-Validating Protocol (50 mL Scale):

- **Buffer Preparation:** Prepare 50 mL of 100 mM Na_2CO_3 - NaHCO_3 buffer and adjust to pH 9.0. Causality: pH 9.0 is the optimal intersection for the activity profiles of all three enzymes.
- **Substrate Loading:** Dissolve L-threonine (200 mM) and sodium formate (300 mM) into the buffer.
- **Enzyme Introduction:** Add 2.0 U of L-TAL, 2.0 U of D-AADH, and 4.0 U of FDH.
- **Incubation:** Incubate the reactor at 30°C for 24 hours under gentle orbital agitation (150 rpm).
- **System Validation:** Monitor the reaction via pH probe. The oxidation of formate to CO_2 will naturally buffer the system. A stable pH curve over 24 hours validates that the FDH-mediated NADH recycling loop is actively driving the reaction to completion.

Dynamic Kinetic Resolution (DKR) via Chemical Methods

When biocatalysis is not feasible, racemic DL-2-aminobutyric acid can be resolved chemically. Standard classical resolution is limited to a 50% theoretical yield. However, by introducing benzaldehyde as a catalyst, we achieve Dynamic Kinetic Resolution (DKR)[4].



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Dynamic kinetic resolution workflow for isolating (R)-homoalanine hydrochloride.

Mechanistic Causality: Benzaldehyde transiently forms a Schiff base (imine) with the primary amine of the amino acid. This electron-withdrawing intermediate increases the acidity of the α -proton, facilitating in situ racemization of the unprecipitated L-enantiomer in the mother liquor. Because the D-tartaric acid selectively crystallizes with the L-enantiomer, the continuous racemization in the liquid phase constantly replenishes the L-enantiomer for precipitation, while leaving a highly pure D-enantiomer precursor available for subsequent isolation[4].

Self-Validating Protocol:

- **Reagent Mixing:** Combine DL-2-aminobutyric acid (0.2 mol) and D-tartaric acid (0.1 mol) in 375 mL of propionic acid.
- **Catalyst Addition:** Add 0.7 g of benzaldehyde to initiate the DKR mechanism.
- **Thermal Cycling:** Heat the mixture to 100°C and maintain for 6 hours with continuous stirring to allow the Schiff base equilibrium to establish.
- **Crystallization & Separation:** Cool to room temperature, then transfer to an ice-water bath for 30 minutes. Filter out the precipitated L-Abu-D-tartrate salt.
- **Hydrochloride Formation:** Treat the mother liquor with aqueous HCl to cleave any remaining imine bonds and precipitate (R)-homoalanine hydrochloride.
- **System Validation:** Recrystallize the final product from methanol/diethyl ether. Validate the optical purity by measuring the specific rotation; a value of approximately $[\alpha]^{20}_D +14.1^\circ$ confirms successful resolution[3].

Analytical Quantification and Validation

Because (R)-homoalanine lacks a strong UV chromophore (no aromatic rings), direct UV-Vis HPLC quantification is impossible. Pre-column derivatization with 2,4-dinitrofluorobenzene (DNFB) is mandatory to create a dinitrophenyl derivative that absorbs strongly at 350 nm[4].

Table 2: Chromatographic Gradient for ee% Determination

Time (min)	Mobile Phase A (0.05M Acetate Buffer, pH 4.0)	Mobile Phase B (Acetonitrile)	Flow Rate
0.0	80%	20%	1.0 mL/min
15.0	50%	50%	1.0 mL/min
20.0	20%	80%	1.0 mL/min
25.0	80%	20%	1.0 mL/min

Derivatization Protocol:

- To a 100 μL aliquot of the sample, add 100 μL of 0.05 M NaHCO_3 and 200 μL of 0.2% DNFB in acetonitrile.
- Heat the mixture at 50°C for 40 minutes to ensure complete nucleophilic aromatic substitution.
- Cool to room temperature, dilute with 600 μL of methanol-water (1:1), and inject 10 μL into a C18 chiral column.
- The appearance of a sharp peak at 350 nm validates the derivatization efficiency, allowing precise integration of the peak area to calculate the enantiomeric excess.

References

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Sources

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